

Crustacean Cardioactive Peptide (CCAP) mechanism of action

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CCAP: Molecular Pharmacology and Systemic Integration

A Technical Guide for Research and Drug Development

Executive Summary & Molecule Profile

Crustacean Cardioactive Peptide (CCAP) is a cyclic nonapeptide that serves as a critical neuroendocrine modulator across the phylum Arthropoda. Originally isolated from the shore crab *Carcinus maenas* as a cardioacceleratory agent, its functional scope has expanded to define it as the central "switch" for the ecdysis (molting) motor program in insects and crustaceans.

For drug development professionals, CCAP represents a model system for high-affinity GPCR ligand design. Its receptor (CCAP-R) shares significant homology with the vertebrate Vasopressin/Oxytocin receptor family, offering translational insights into peptide-GPCR co-evolution and ligand-gated state transitions.

Chemical Profile[1]

- Sequence: Pro-Phe-Cys-Asn-Ala-Phe-Thr-Gly-Cys-NH
(PFCNAFTGC-NH
)
- Structure: Cyclic, stabilized by a disulfide bridge between Cys3 and Cys9.
- Criticality: The disulfide bond is obligate for bioactivity; linear analogs are functionally inert.
- Conservation: Highly conserved across >350 million years of evolution (Crustacea, Insecta, Arachnida).

Molecular Mechanism of Action (Cellular Level)

The primary transduction mechanism of CCAP is mediated through G-Protein Coupled Receptors (GPCRs). The CCAP-R is a Rhodopsin-like (Class A) GPCR. Upon ligand binding, the receptor undergoes a conformational change that activates dual signaling pathways, predominantly coupling to

and

subunits depending on the tissue context (myocardium vs. CNS).

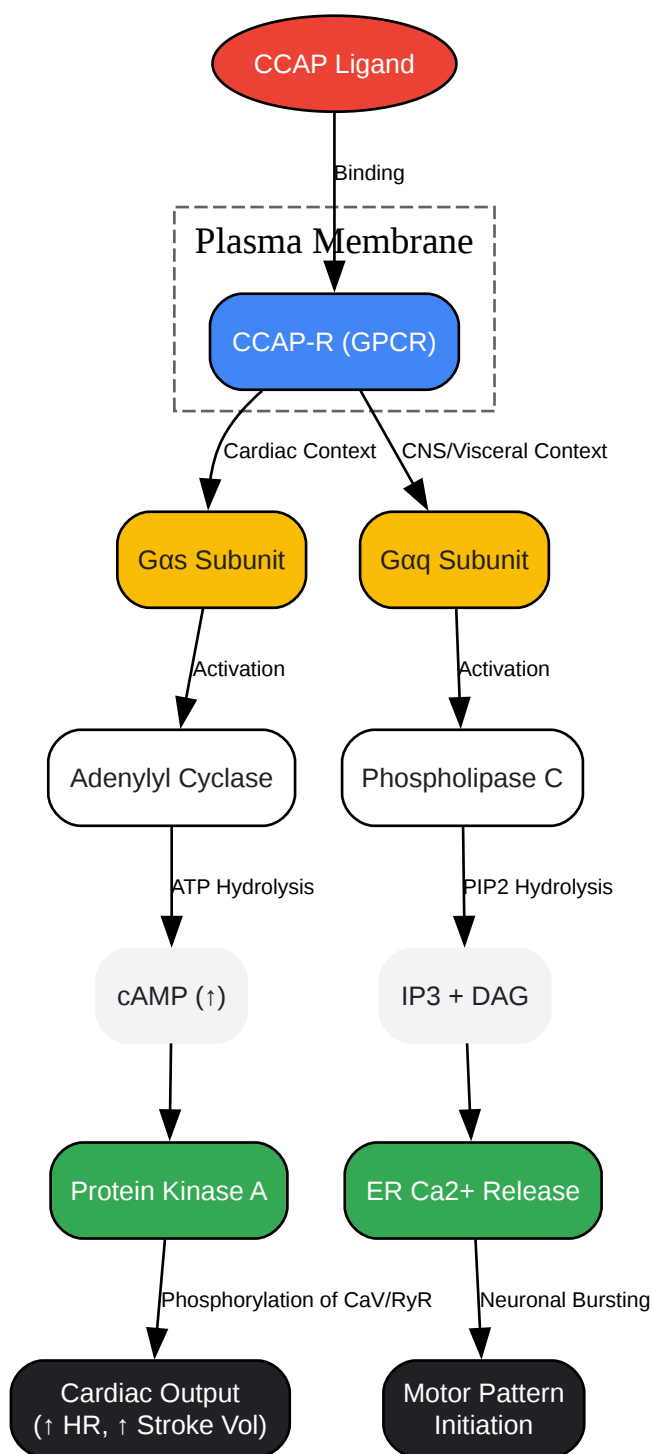
The Dual-Pathway Signaling Cascade

- Chronotropic/Inotropic Pathway (
): In cardiac tissue, CCAP binding recruits
, stimulating Adenylyl Cyclase (AC). This elevates cAMP, activating Protein Kinase A (PKA), which phosphorylates voltage-gated Calcium channels (
) and Ryanodine Receptors (RyR), leading to increased contraction force and frequency.
- Motor Program Initiation (
): In the central nervous system (CNS), CCAP-R activation often couples to

. This activates Phospholipase C (PLC), generating Inositol Trisphosphate () and Diacylglycerol (DAG).

triggers massive intracellular Calcium mobilization, essential for neuronal bursting and muscle contraction during ecdysis.

Visualization: CCAP-R Signal Transduction



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Caption: Dual-pathway activation by CCAP-R. Note the tissue-specific bifurcation between cAMP-dependent cardiac modulation and Calcium-dependent motor program initiation.

Systemic Mechanism: The Ecdysis Circuit

While the cellular mechanism explains how the cell fires, the systemic mechanism explains why. CCAP is the "Command Neuron" output in the peptidergic cascade regulating ecdysis.

The Neuropeptide Hierarchy

- Initiation: Ecdysis Triggering Hormone (ETH) is released from peripheral Inka cells.
- Amplification: ETH acts on the CNS to trigger Eclosion Hormone (EH) release.[1]
- Execution (The CCAP Switch): EH and ETH synergistically activate CCAP neurons.
 - Inhibition: CCAP turns OFF the pre-ecdysis (preparatory) behavior.[2]
 - Activation: CCAP turns ON the ecdysis motor program (rhythmic contractions to shed cuticle).[2]
 - Co-transmission: CCAP is often co-released with Bursicon to regulate cuticle hardening (tanning) post-molt.

Visualization: The Ecdysis Command Circuit



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Caption: The hierarchical neuropeptide cascade. CCAP acts as the decisive switch, terminating preparatory behaviors and initiating the physical shedding process.[2][3]

Experimental Protocols

To study CCAP bioactivity, researchers employ two primary validation systems: the classical semi-isolated heart bioassay (tissue level) and modern reporter assays (molecular level).

Protocol A: Semi-Isolated Heart Bioassay (Crustacean Model)

Objective: Quantify chronotropic (rate) and inotropic (force) effects of CCAP analogs.

- Preparation:
 - Anesthetize specimen (*Carcinus maenas* or *Procambarus clarkii*) on ice for 15 min.
 - Remove dorsal carapace to expose the pericardial sinus.
 - Sever alary muscles and remove the heart with the cardiac ganglion intact.
- Mounting:
 - Suspend the heart in a perfusion chamber using a force transducer hook attached to the apex.
 - Perfuse with physiological crustacean saline (pH 7.4) at 2-4 mL/min.
- Equilibration:
 - Allow heart to stabilize for 30 minutes until a regular rhythm is established.
- Application:
 - Introduce CCAP (M to M) via perfusion.
 - Control: Washout with saline for 10 min between doses to prevent desensitization.

- Data Acquisition:
 - Record contraction force (g) and rate (BPM).
 - Calculate % change from baseline.

Protocol B: GPCR Reporter Assay (HEK293 Expression)

Objective: Determine receptor affinity (

) and signaling potency (

).

- Transfection:
 - Transfect HEK293 cells with a plasmid encoding the target CCAP-R (e.g., *Drosophila* CCAP-R) and a promiscuous G-protein () or a cAMP response element (CRE-Luciferase).
- Calcium Imaging (Fura-2):
 - Load cells with Fura-2/AM dye (2 μ M) for 30 min.
 - Stimulate with CCAP.[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Measure fluorescence ratio (340/380 nm) to quantify intracellular Calcium release.
- cAMP Assay:
 - Use a competitive ELISA or TR-FRET assay to measure cAMP accumulation post-stimulation.

Comparative Data Summary

The following table summarizes the physiological effects of CCAP across key model organisms, highlighting the conservation of function.

Organism	Primary Target Tissue	Receptor Type	Physiological Effect	Reference
Carcinus maenas (Crab)	Heart / Pericardial Organs	CCAP-R (Gs)	Increases heart rate & stroke volume; hemolymph mobilization.	[1]
Drosophila melanogaster	CNS / Motor Neurons	CCAP-R (Gq/Gs)	Initiates ecdysis motor program; regulates airway clearance.	[2]
Manduca sexta (Moth)	Wing Muscles / Heart	CCAP-R	Triggers wing inflation post-eclosion; terminates pre-ecdysis.	[3]
Rhodnius prolixus	Visceral Muscle	CCAP-R	Increases hindgut contraction to aid defecation/clearance.	[4]

References

- Stangier, J., Hilbich, C., Beyreuther, K., & Keller, R. (1987). Unusual cardioactive peptide (CCAP) from pericardial organs of the shore crab *Carcinus maenas*. *Proceedings of the National Academy of Sciences*, 84(16), 575-579. [Link](#)
- Park, Y., Kim, Y. J., & Adams, M. E. (2002). Identification of G protein-coupled receptors for *Drosophila* PRXamide peptides, CCAP, corazonin, and AKH supports a theory of ligand-receptor coevolution.[3] *Proceedings of the National Academy of Sciences*, 99(17), 11423-11428. [Link](#)

- Gammie, S. C., & Truman, J. W. (1997). Neuropeptide hierarchies and the activation of sequential motor behaviors in the hawkmoth, *Manduca sexta*. *Journal of Neuroscience*, 17(11), 4389-4397. [Link](#)
- Lee, H. G., et al. (2013). Evidence for a conserved CCAP-signaling pathway controlling ecdysis in a hemimetabolous insect, *Rhodnius prolixus*.^[7] *Frontiers in Neuroscience*, 7, 207. [Link](#)
- Tublitz, N. J., & Evans, P. D. (1986). Insect cardioactive peptides: Cardioacceleratory peptide (CAP) activity is blocked by a novel peptide antagonist. *Journal of Experimental Biology*, 126, 1-21. [Link](#)

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Sources

- 1. journals.biologists.com [journals.biologists.com]
- 2. mdpi.com [mdpi.com]
- 3. sdbonline.org [sdbonline.org]
- 4. Prothoracicostatic Activity of the Ecdysis-Regulating Neuropeptide Crustacean Cardioactive Peptide (CCAP) in the Desert Locust - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 5. Identification of G protein-coupled receptors for *Drosophila* PRXamide peptides, CCAP, corazonin, and AKH supports a theory of ligand-receptor coevolution - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 6. Modulation of Force during Locomotion: Differential Action of Crustacean Cardioactive Peptide on Power-Stroke and Return- Stroke Motor Neurons - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 7. Evidence for a conserved CCAP-signaling pathway controlling ecdysis in a hemimetabolous insect, *Rhodnius prolixus* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
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